

# Application Note: Quantification of Zinc 2-mercaptobenzothiazole in Rubber Matrix

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## Compound of Interest

Compound Name: Zinc 2-mercaptobenzothiazole

Cat. No.: B8769574

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Audience: Researchers, scientists, and drug development professionals.

**Introduction** Zinc 2-mercaptobenzothiazole (ZMBT) is a widely used accelerator in the sulfur vulcanization of natural and synthetic rubbers to enhance durability, strength, and elasticity.[1] [2] It is the zinc salt of 2-mercaptobenzothiazole (MBT).[3] Quantification of ZMBT in the final rubber product is crucial for quality control, ensuring proper curing, and for safety assessment, particularly in applications like pharmaceutical packaging or consumer goods where leaching of chemical residues is a concern.[4] Analytical methods typically involve the extraction of the MBT moiety from the rubber matrix, followed by quantification using chromatographic techniques.

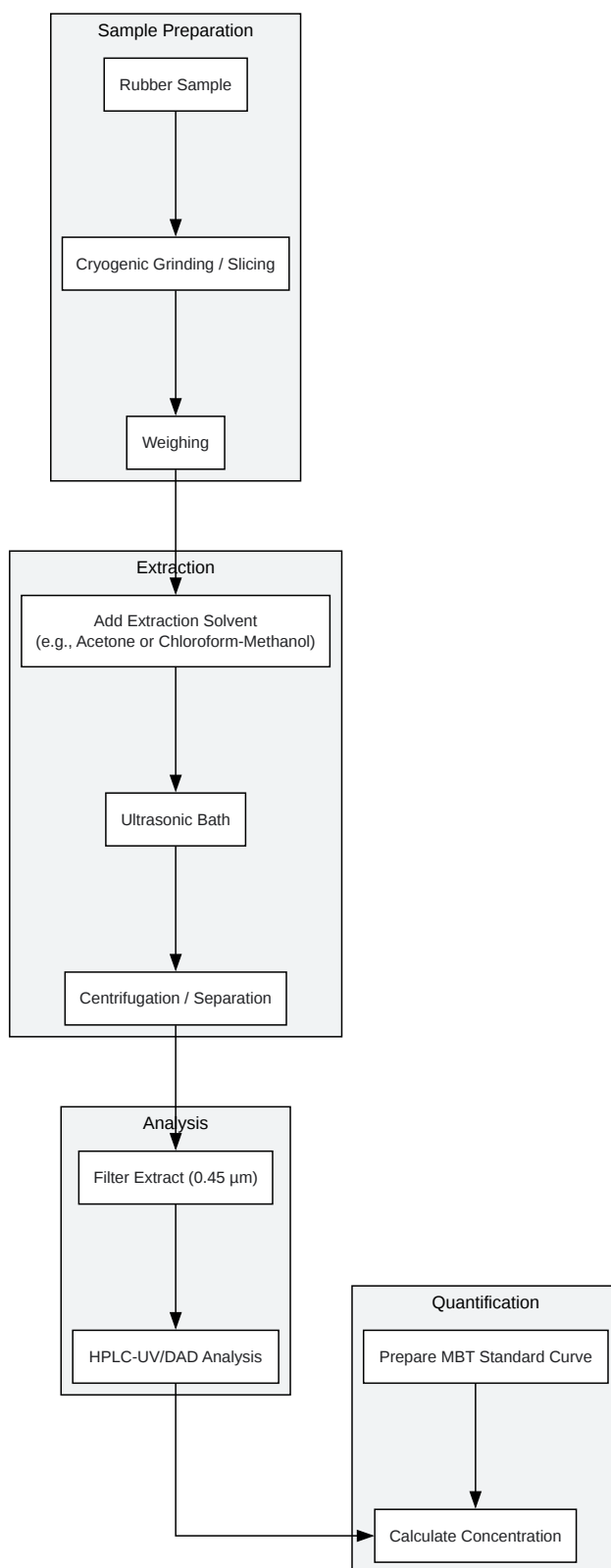
This document provides detailed protocols for the quantification of ZMBT in a rubber matrix, primarily using High-Performance Liquid Chromatography (HPLC) with UV detection, based on established international standards and scientific literature.

## Principle of Analysis

The general principle for quantifying ZMBT involves solvent extraction of the analyte from the rubber sample, followed by chromatographic separation and detection. The 2-mercaptobenzothiazole (MBT) content is determined, which directly correlates to the ZMBT concentration. The process begins with mechanically reducing the rubber sample size to increase surface area. The MBT is then extracted using a suitable solvent, often aided by ultrasonication. The resulting extract is filtered and injected into an HPLC system for separation and quantification against a calibration curve prepared from MBT standards.[5]

## Experimental Workflow

The overall workflow for the quantification of ZMBT in a rubber matrix is depicted below.



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Caption: Experimental workflow for ZMBT quantification in rubber.

## Detailed Experimental Protocols

Two primary methods based on High-Performance Liquid Chromatography (HPLC) are detailed below. Method A is based on the ISO 21490 standard, and Method B is a validated alternative procedure.

### Method A: HPLC-DAD based on ISO 21490 Standard

This method specifies a quantitative test to determine the 2-mercaptobenzothiazole (MBT) content in rubber products by HPLC with a Diode-Array Detector (DAD).<sup>[5][6]</sup>

#### 1. Reagents and Materials

- 2-mercaptobenzothiazole (MBT) standard, purity > 99%
- Methanol (HPLC grade)
- Chloroform (analytical grade)
- Water, distilled or deionized (ISO 3696 Grade 3)<sup>[5]</sup>
- Extraction Solvent: Chloroform-Methanol solution (volume ratio specified by experimental validation, e.g., 1:1)

#### 2. Apparatus

- HPLC system with a Diode-Array Detector (HPLC-DAD)
- Analytical column: C18 reverse-phase column
- Ultrasonic bath
- Volumetric flasks (100 ml)
- Syringe filters (e.g., 0.45 µm PTFE)

- Analytical balance

### 3. Preparation of Standard Solutions

- Stock Solution (1 mg/ml): Accurately weigh 100 mg of MBT standard into a 100 ml volumetric flask. Dissolve and fill to the mark with methanol.[\[5\]](#)
- Working Solutions: Prepare a series of standard working solutions by diluting the stock solution with methanol. Recommended concentrations are 0.005, 0.010, 0.020, 0.030, and 0.050 mg/ml.[\[5\]](#)

### 4. Sample Preparation and Extraction

- Prepare the rubber sample according to ISO 4661-2 (e.g., by cutting into small pieces).
- Accurately weigh a representative amount of the prepared sample (e.g., 200 mg) into a suitable vessel.
- Add a known volume of the chloroform-methanol extraction solvent (e.g., 20 ml).
- Place the vessel in an ultrasonic bath and extract for a specified time (e.g., 60 minutes).
- Allow the solution to cool to room temperature.
- Filter the extract through a 0.45 µm syringe filter into an HPLC vial.[\[5\]](#)

### 5. HPLC-DAD Analysis

- HPLC Conditions:
  - Mobile Phase: Isocratic or gradient elution with Methanol and Water.
  - Flow Rate: Typically 1.0 ml/min.
  - Injection Volume: 10 µl.[\[5\]](#)
  - Column Temperature: Ambient or controlled (e.g., 30 °C).

- DAD Wavelength: Monitor at the maximum absorbance wavelength for MBT (e.g., 320-330 nm).
- Procedure:
  - Inject the standard working solutions to establish a calibration curve by plotting peak area against concentration.
  - Inject the prepared sample solutions.
  - Confirm the identity of the MBT peak in the sample by comparing its retention time and UV-visible spectrum with that of a standard solution.[5]

## 6. Calculation

- Calculate the concentration of MBT in the sample extract from the calibration curve.
- Determine the mass of MBT per unit mass of the rubber sample, accounting for the sample weight and extraction volume.

## Method B: Alternative HPLC-UV Method

This method utilizes acetone for extraction and a phosphate buffer in the mobile phase.[7]

### 1. Reagents and Materials

- 2-mercaptobenzothiazole (MBT) standard
- Acetone (HPLC grade)
- Methanol (HPLC grade)
- Sodium dihydrogen phosphate ( $\text{NaH}_2\text{PO}_4$ )
- Phosphate Buffer: 0.01 mol·L<sup>-1</sup>  $\text{NaH}_2\text{PO}_4$  solution in water.

### 2. Sample Preparation and Extraction

- Weigh the rubber sample and place it in a flask.

- Add acetone and perform ultrasonic extraction. The process is repeated twice to ensure complete extraction.[\[7\]](#)
- Combine the extracts and dilute to a known volume with acetone.
- Filter the solution through a 0.45  $\mu\text{m}$  syringe filter before analysis.[\[7\]](#)

### 3. HPLC-UV Analysis

- HPLC Conditions:
  - Stationary Phase: C18 reverse-phase column.[\[7\]](#)
  - Mobile Phase: Methanol and 0.01 mol·L<sup>-1</sup> NaH<sub>2</sub>PO<sub>4</sub> solution (80:20 v/v).[\[7\]](#)
  - Flow Rate: 1.0 ml/min.
  - UV Detector Wavelength: 320 nm.[\[7\]](#)
  - Injection Volume: 20  $\mu\text{l}$ .[\[8\]](#)

### 4. Calibration and Quantification

- Prepare a calibration curve with MBT standards in the range of 0.1-10.0 mg·L<sup>-1</sup>.[\[7\]](#)
- Calculate the MBT concentration in the rubber sample as described in Method A.

## Quantitative Data Summary

The performance of various HPLC-based methods for the quantification of MBT from rubber is summarized in the table below.

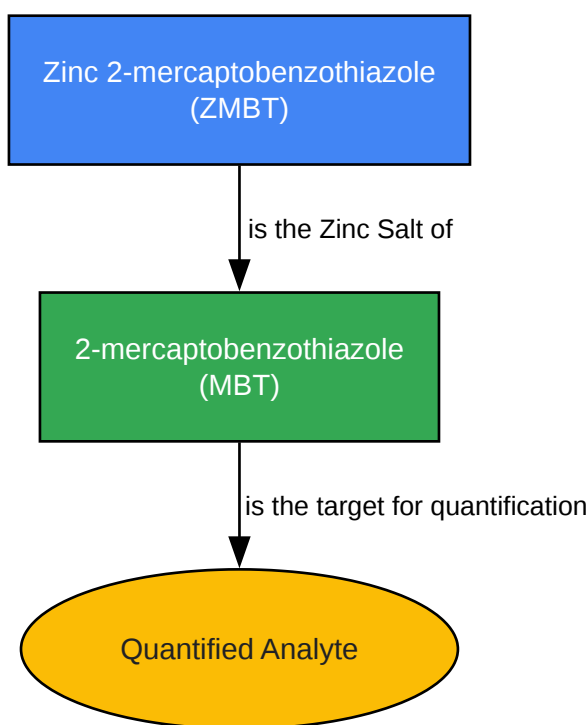
Parameter	Method 1 (HPLC-UV)[7]	Method 2 (LC-MS/MS)[4]	Method 3 (HPLC-UV)[8]
Linearity Range	0.1–10.0 mg/L	50–1000 ng/mL	80-320 µg/ml
Detection Limit (LOD)	0.54 mg/kg	6 ng/mL	Not Reported
Recovery	85.3%–95.4%	87.7%	98.63%
Precision (RSD)	3.1%–5.6%	Not Reported	0.51%

## Advanced Analytical Technique: LC-MS/MS

For applications requiring higher sensitivity and selectivity, such as leachable studies in pharmaceutical packaging, Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) can be employed. This technique is capable of detecting nanogram levels of MBT in rubber extracts.[4] While HPLC methods are common, GC-MS can also be used for analyzing volatile and semi-volatile compounds from rubber, though some benzothiazoles may be thermally labile.[4][9]

## Relationship between ZMBT and MBT

It is important to understand that the analytical methods described quantify 2-mercaptobenzothiazole (MBT). ZMBT is the zinc salt of MBT and is the form typically used as an accelerator. In the analytical process, the MBT moiety is extracted and measured.



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Caption: Chemical relationship between ZMBT and the quantified MBT.

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